

"Copper chlorophyllin B" CAS number and chemical identification

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Compound of Interest

Compound Name: *Copper chlorophyllin B*

Cat. No.: *B15341036*

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A Comprehensive Technical Guide to Copper Chlorophyllin B

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Copper Chlorophyllin B**, focusing on its chemical identity, relevant experimental protocols, and known biological activities. The information is tailored for professionals in research and drug development.

Chemical Identification and Properties

Copper Chlorophyllin B is chemically known as Sodium **Copper Chlorophyllin B**. It is a semi-synthetic derivative of chlorophyll b, where the central magnesium ion is replaced by a copper atom, and the phytol tail has been removed, rendering the molecule water-soluble. This modification significantly enhances its stability compared to natural chlorophyll.^{[1][2]} The primary active component is a copper complex of chlorin e6, which is derived from chlorophyll b.

Table 1: Chemical Identifiers for Sodium **Copper Chlorophyllin B**

Identifier	Value	Reference(s)
Chemical Name	Sodium Copper Chlorophyllin B	[3]
CAS Number	28302-36-5	[3][4][5][6]
Molecular Formula	C ₃₄ H ₂₉ CuN ₄ Na ₃ O ₇	[3]
Molecular Weight	738.13 g/mol	[3]
Synonyms	Trisodium(SP-4-2)-[(7S,8S)-3-carboxy-5-(carboxymethyl)-13-ethenyl-18-ethyl-17-formyl-7,8-dihydro-2,8,12-trimethyl-21H,23H-porphine-7-propanoato(5-)-κN21,κN22,κN23,κN24]-cuprate(3-), Copper Chlorin e6 Trisodium Salt	[5][7][8][9]
Appearance	Dark green to black powder	[6]
Solubility	Soluble in water	[4][6]

Experimental Protocols

The synthesis of sodium copper chlorophyllin from a chlorophyll source, such as spinach or silkworm excrement, generally involves two main steps: saponification and copper substitution. [10][11][12]

Materials:

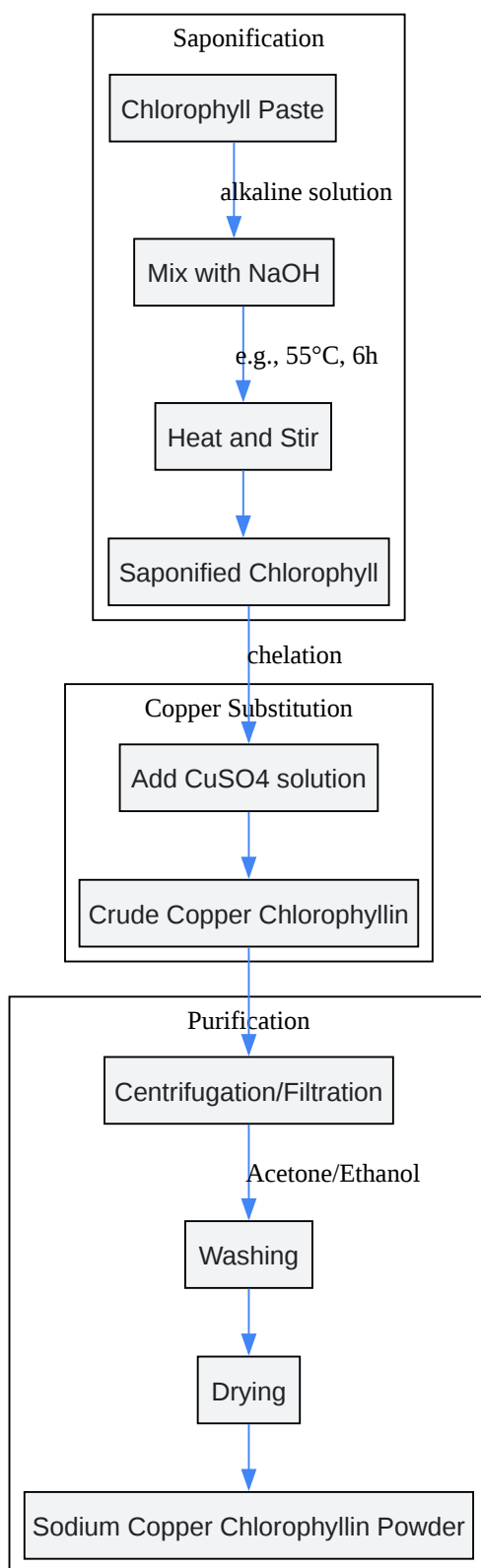
- Chlorophyll paste (from plant extract)
- Sodium hydroxide (NaOH) solution (e.g., 3.5%)
- Copper sulfate (CuSO₄) solution
- Acetone (for purification)

- Ethanol (for purification)

Protocol:

- Saponification:
 - Mix the chlorophyll paste with a sodium hydroxide solution.
 - Heat the mixture at a controlled temperature (e.g., 55°C) with constant stirring for several hours (e.g., 6 hours) to remove the phytol tail and magnesium ion.[\[10\]](#)[\[11\]](#)
 - The pH is typically maintained in the alkaline range (e.g., pH 11.5 or 12-14).[\[12\]](#)[\[13\]](#)
- Copper Substitution:
 - After saponification, introduce an aqueous solution of copper sulfate to the mixture.
 - Maintain the reaction at a specific temperature (e.g., 50°C) with stirring to facilitate the chelation of copper into the porphyrin ring.[\[10\]](#)
- Purification:
 - The resulting sodium copper chlorophyllin can be purified through a series of steps including centrifugation, filtration, and washing with solvents like acetone and ethanol to remove impurities.[\[10\]](#)[\[12\]](#)
 - The final product is then dried to obtain a powder.[\[12\]](#)

Experimental Workflow for Synthesis



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A generalized workflow for the synthesis of sodium copper chlorophyllin.

This method is for the determination of chlorophyllin copper disodium and trisodium salts.[14]

Chromatographic Conditions:

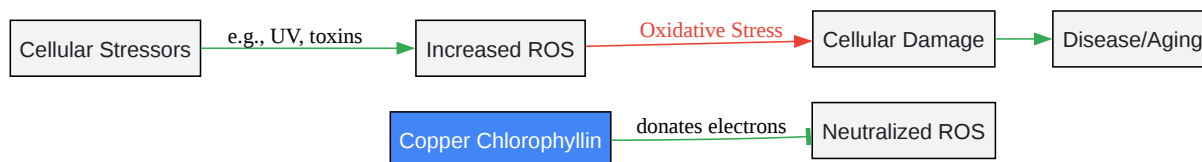
- Column: YMC Carotenoid C₃₀
- Mobile Phase: Gradient elution with a mixture of:
 - A: Methanol-water-formic acid (90:10:0.1)
 - B: TBME-methanol-formic acid (100:10:0.1)
- Detection: 405 nm
- Sample Preparation:
 - The sample is mixed with an acetic acid-ammonium acetate buffer (pH 5.5).
 - Polyamide adsorbent is added, and the mixture is centrifuged.
 - The precipitate is desorbed with a NaOH/methanol solution.
 - The supernatant is evaporated, and the residue is reconstituted in the mobile phase for injection.

Biological Activity and Signaling Pathways

Sodium **Copper Chlorophyllin B** has demonstrated several biological activities, including antioxidant and anti-cancer effects.

The primary antioxidant mechanism of copper chlorophyllin is through the neutralization of reactive oxygen species (ROS), thereby reducing oxidative stress and cellular damage.[2][15]

Antioxidant Action Pathway



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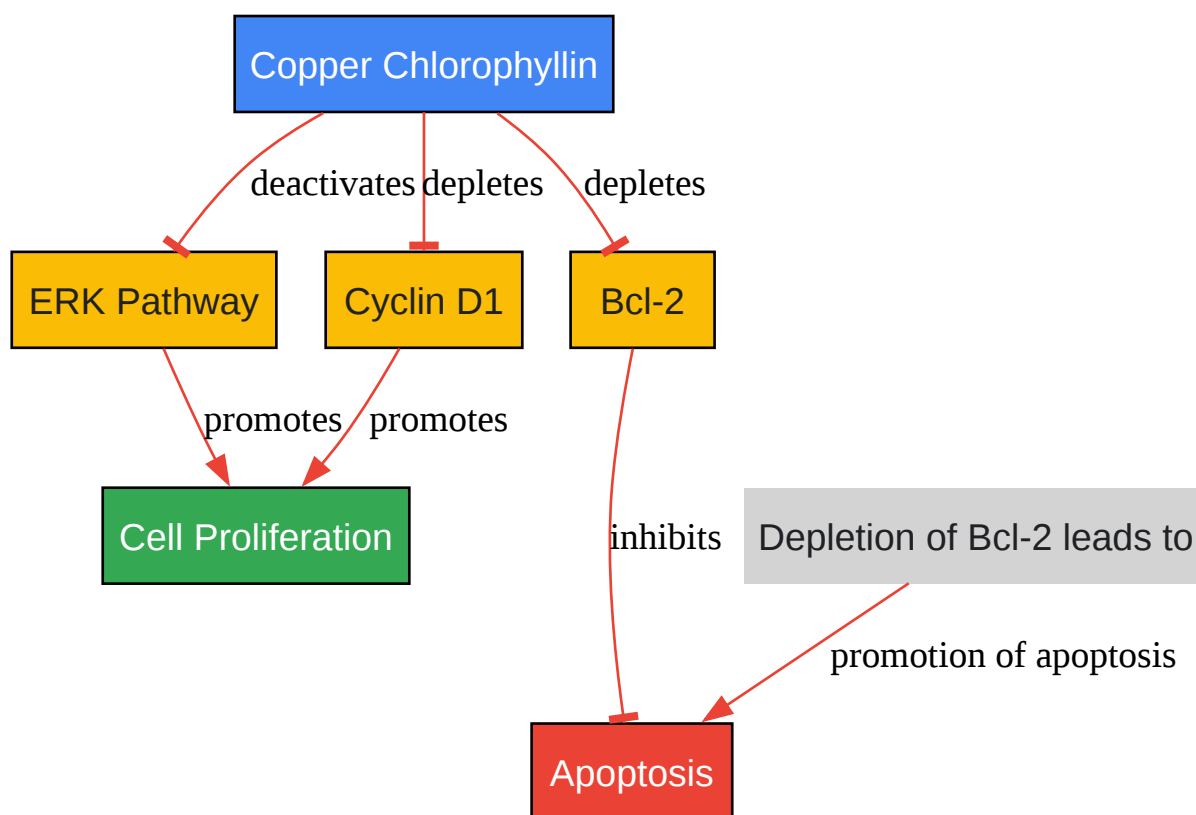
Mechanism of ROS neutralization by copper chlorophyllin.

Studies have shown that copper chlorophyllin can induce apoptosis (programmed cell death) in cancer cells. In human breast cancer cells (MCF-7), this is associated with the deactivation of the Extracellular signal-regulated kinases (ERK) pathway.[16]

Table 2: In Vitro Biological Activity of Copper Chlorophyllin

Activity	Cell Line/Model	Key Findings	Reference(s)
Antiviral	Influenza Virus, HIV	IC ₅₀ : 50-100 µM	[3]
Anti-proliferative	Human Breast Cancer (MCF-7)	Deactivation of ERK, depletion of Cyclin D1, induction of apoptosis.	[16]
Anti-proliferative	Human Colorectal Adenocarcinoma (HT29)	Downregulation of APC and β-catenin gene expression.	[17]

Simplified Apoptosis Signaling Pathway in MCF-7 Cells



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Proposed mechanism of copper chlorophyllin-induced apoptosis in breast cancer cells.

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References

- 1. What is the mechanism of Chlorophyllin Copper Sodium? [synapse.patsnap.com]
- 2. yanggebiotech.com [yanggebiotech.com]
- 3. bocsci.com [bocsci.com]
- 4. Sodium copper chlorophyllin | 28302-36-5 [chemicalbook.com]
- 5. 28302-36-5|Trisodium(SP-4-2)-[(7S,8S)-3-carboxy-5-(carboxymethyl)-13-ethenyl-18-ethyl-17-formyl-7,8-dihydro-2,8,12-trimethyl-21H,23H-porphine-7-propanoato(5-)-kN21,kN22,kN23,kN24]-cuprate(3-)]BLD Pharm [bldpharm.com]

- 6. sodium copper chlorophyllin, 28302-36-5 [thegoodscentcompany.com]
- 7. Cu(II) Chlorin E6 Trisodium Salt - Advanced BioChemicals [advancedbiochemicals.com]
- 8. cymitquimica.com [cymitquimica.com]
- 9. Cu(II) Chlorin e6 Trisodium Salt | [frontierspecialtychemicals.com]
- 10. Preparation method of sodium copper chlorophyllin - Eureka | Patsnap [eureka.patsnap.com]
- 11. CN113754671B - Preparation method of sodium copper chlorophyllin - Google Patents [patents.google.com]
- 12. CN102311441A - Production method of sodium copper chlorophyllin - Google Patents [patents.google.com]
- 13. Optimization of Synthesis of Sodium Copper Chlorophyllin by Alkaline Cuprammonium Replacement [spkx.net.cn]
- 14. HPLC Determination of Chlorophyllin Copper Disodium and Chlorophyllin Copper Trisodium in Oral Cleaning Products [qikan.cmes.org]
- 15. researchgate.net [researchgate.net]
- 16. The chlorophyllin-induced cell cycle arrest and apoptosis in human breast cancer MCF-7 cells is associated with ERK deactivation and Cyclin D1 depletion - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
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